

Application Notes and Protocols: **cis-9-Octadecenal** in Flavor and Fragrance Research

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Compound of Interest

Compound Name: *cis-9-Octadecenal*

Cat. No.: B1609423

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Introduction

cis-9-Octadecenal, also known as olealdehyde, is an unsaturated fatty aldehyde that contributes to the characteristic aroma and flavor profiles of various natural products.^{[1][2]} Its distinct fatty and waxy scent profile makes it a molecule of significant interest in the flavor and fragrance industry. Beyond its sensory characteristics, **cis-9-Octadecenal** has been identified as a bioactive compound with potential applications in other areas of research, including antimicrobial and anti-inflammatory studies.^{[3][4][5]} This document provides detailed application notes and experimental protocols for the study and utilization of **cis-9-Octadecenal**.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **cis-9-Octadecenal** is essential for its effective application in research and development.

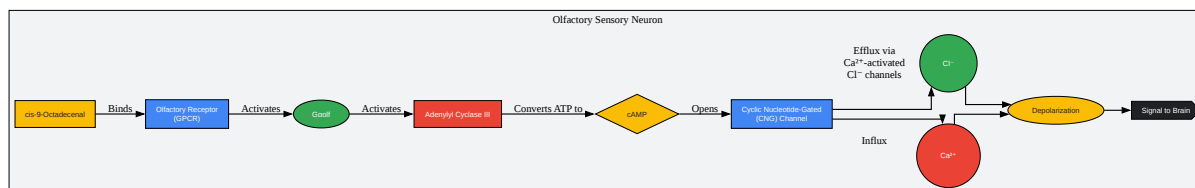
Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₃₄ O	[2][6][7]
Molecular Weight	266.47 g/mol	[7]
CAS Number	2423-10-1	
Appearance	Colorless liquid	[6]
Odor Profile	Fatty, waxy	[6]
Boiling Point	352.00 to 367.00 °C @ 760.00 mm Hg	[6]
Solubility	Insoluble in water; soluble in hexane and diethyl ether	[6]
Density	0.837 - 0.845 g/cm ³	[6]
Refractive Index	1.448 - 1.458	[6]

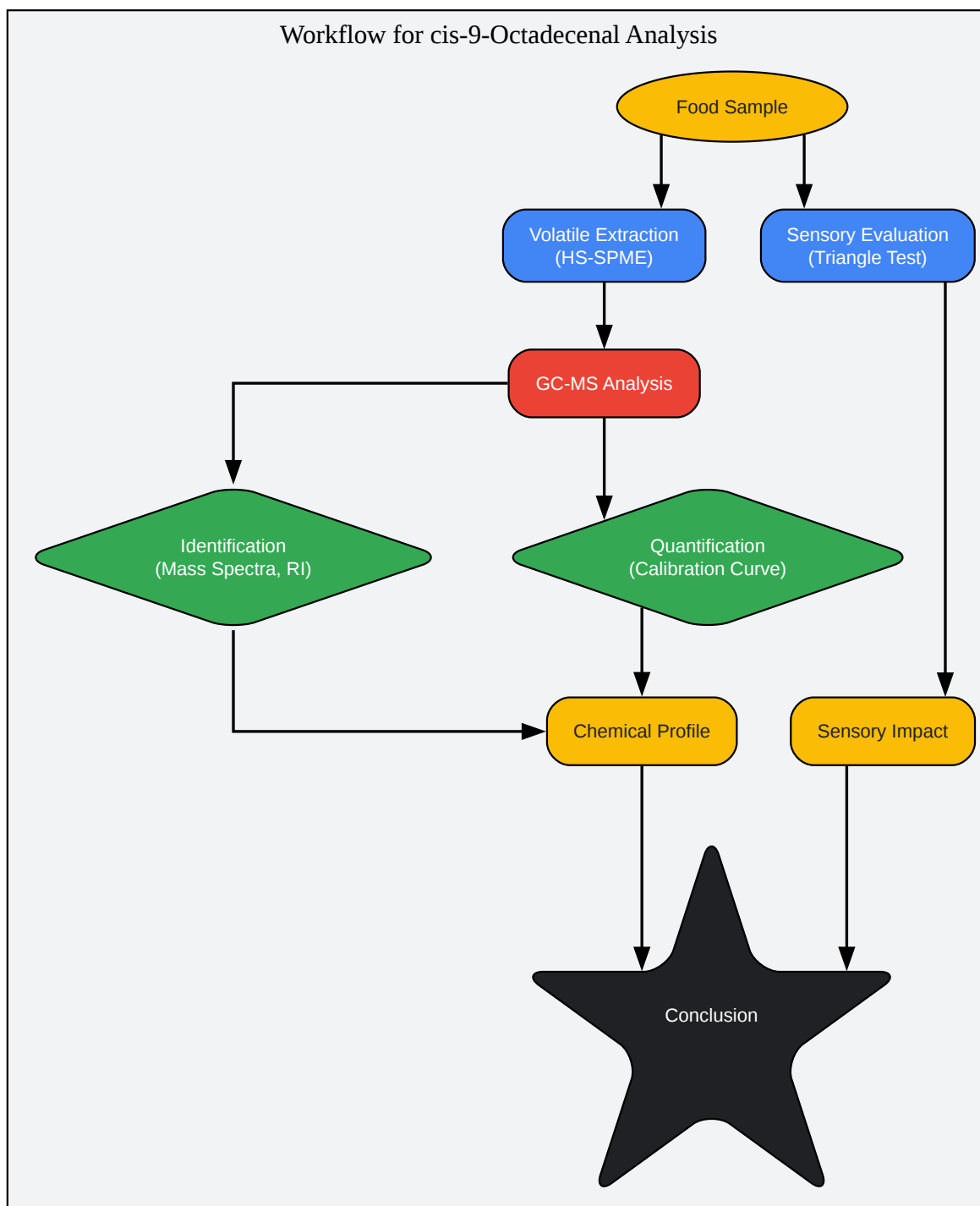
Olfactory Profile and Sensory Perception

cis-9-Octadecenal is characterized by a fatty and slightly waxy aroma. While a specific olfactory threshold for **cis-9-Octadecenal** is not readily available in the cited literature, studies on homologous aliphatic aldehydes show a trend where odor detection thresholds decrease with increasing carbon chain length up to octanal.[6][8] For C8 and C9 aldehydes, these thresholds are in the parts-per-billion (ppb) range.[6][8]

Olfactory Signaling Pathway

The perception of aldehydes like **cis-9-Octadecenal** is initiated by their interaction with olfactory receptors (ORs), which are G-protein coupled receptors (GPCRs) located on the cilia of olfactory sensory neurons (OSNs).[2][8][9] The binding of an odorant to its specific OR triggers a conformational change in the receptor, activating the associated G-protein, G α olf.[9][10] This initiates a signaling cascade that leads to the depolarization of the neuron and the transmission of a signal to the brain. Some research suggests that for certain aldehydes, the activating ligand for the OR may be the hydrated gem-diol form of the aldehyde.[2]





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